

Application Notes and Protocols for 2,2-Dimethylthiirane

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Compound of Interest

Compound Name: 2,2-Dimethylthiirane

Cat. No.: B1580642

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Abstract

This document provides a comprehensive guide to the safe handling, use, and disposal of **2,2-Dimethylthiirane** (also known as Isobutylene Sulfide). As a strained, three-membered heterocyclic organosulfur compound, **2,2-Dimethylthiirane** presents both unique synthetic utility and significant safety challenges. These protocols are designed to provide researchers with the necessary information to mitigate risks and employ this reagent effectively in a laboratory setting. The guide covers chemical properties, detailed safety protocols, experimental procedures for representative reactions, and compliant waste disposal methods.

Introduction and Chemical Profile

2,2-Dimethylthiirane is a volatile, highly flammable liquid characterized by a potent, unpleasant odor.[1] It belongs to the thiirane (or episulfide) class of compounds, which are sulfur analogs of epoxides. The high ring strain of the three-membered ring makes it a versatile intermediate in organic synthesis, susceptible to ring-opening reactions by both nucleophilic and electrophilic reagents.[1] This reactivity is valuable for introducing the 2,2-dimethyl-2-mercaptoethyl functionality into molecules, a useful building block in the synthesis of complex sulfur-containing compounds, including pharmaceuticals and materials.[2] Molecules containing the thiirane moiety have been investigated for their medicinal properties and have applications as pesticides and in polymerization reactions.[2]

Physicochemical Data

A summary of the key physical and chemical properties of **2,2-Dimethylthiirane** is presented in the table below. This data is critical for understanding its behavior under laboratory conditions.

Property	Value	Source
IUPAC Name	2,2-dimethylthiirane	[PubChem CID 138050]
Synonyms	Isobutylene Sulfide, 2,2-Dimethylethylene Sulfide	[PubChem CID 138050]
CAS Number	3772-13-2	[PubChem CID 138050]
Molecular Formula	C ₄ H ₈ S	[PubChem CID 138050]
Molecular Weight	88.17 g/mol	[PubChem CID 138050]
Appearance	Colorless to pale yellow liquid	[Sigma-Aldrich]
Odor	Strong, unpleasant	[1]
Boiling Point	~84-85 °C	[Various SDS]
Storage Temp.	-10 °C (Recommended)	[Sigma-Aldrich]

Hazard Identification and Safety Protocols

2,2-Dimethylthiirane is a hazardous chemical that requires strict safety protocols. The primary risks are its high flammability and its potential for causing irritation and harm upon contact or inhalation.[3]

GHS Hazard Classification

According to the Globally Harmonized System (GHS), **2,2-Dimethylthiirane** is classified with the following hazards:

- Flammable Liquids (Category 2): Highly flammable liquid and vapor.[3]
- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[3]
- Skin Irritation (Category 2): Causes skin irritation.[3]

- Eye Irritation (Category 2A): Causes serious eye irritation.[3]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[3]

Mandatory Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, the following PPE is mandatory at all times when handling **2,2-Dimethylthiirane**:

- Eye Protection: Chemical splash goggles and a full-face shield must be worn.[4] Standard safety glasses are insufficient.
- Hand Protection: Use chemically resistant gloves. Nitrile gloves may offer limited protection; it is advisable to use thicker, more resistant gloves such as butyl rubber or Viton™. Always inspect gloves for tears or holes before use and remove them before handling non-laboratory items (e.g., phones, doorknobs).[5]
- Body Protection: A flame-resistant lab coat must be worn and fully buttoned.[6] For operations with a higher risk of splashing, a chemically resistant apron should be worn over the lab coat.
- Footwear: Fully enclosed, non-permeable shoes are required.[7]

Engineering Controls and Safe Handling Practices

The volatility and flammability of **2,2-Dimethylthiirane** necessitate robust engineering controls.

- Fume Hood: All manipulations, including transfers, weighing, and reactions, must be performed inside a certified chemical fume hood to control inhalation exposure and contain flammable vapors.[8]
- Inert Atmosphere: While stable under normal conditions, reactions involving highly reactive reagents (e.g., organolithiums) should be conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions and potential hazards.[3]
- Ignition Sources: Absolutely no ignition sources are permitted in the vicinity. This includes open flames, hot plates, and non-intrinsically safe electrical equipment like stir plates and

vacuum pumps.[4] Use spark-proof tools and ensure all equipment is properly grounded to prevent static discharge.[3]

- Working Alone: Do not work alone when handling this substance, especially during distillations or reactions.[5]

Experimental Protocols: Synthesis and Application

The following protocols are illustrative of how **2,2-Dimethylthiirane** might be synthesized or used. They are adapted from established procedures for related thiiranes and should be performed only after a thorough, experiment-specific risk assessment.

Illustrative Synthesis: Conversion of an Epoxide to 2,2-Dimethylthiirane

One common route to thiiranes is the reaction of the corresponding epoxide with a sulfur source, such as thiourea or potassium thiocyanate. This protocol is a representative example.



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Caption: Workflow for the synthesis of **2,2-Dimethylthiirane** from its epoxide precursor.

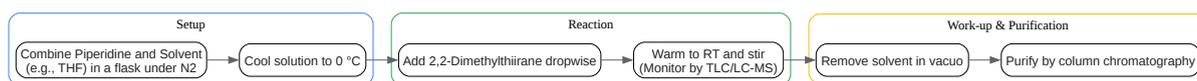
Protocol:

- Setup: Assemble a three-necked, round-bottomed flask equipped with a magnetic stir bar, a thermometer, and a reflux condenser under a nitrogen atmosphere.
- Charging Reagents: In the fume hood, charge the flask with 2,2-dimethyloxirane (1.0 eq) and absolute ethanol.
- Cooling: Cool the stirred solution to 0 °C using an ice-water bath.

- Addition of Sulfur Source: Slowly add thiourea (1.1 eq) in small portions, ensuring the internal temperature does not rise significantly.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, pour the mixture into a separatory funnel containing deionized water.
- Extraction: Extract the aqueous layer three times with diethyl ether.
- Drying and Concentration: Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate. Filter and concentrate the solvent using a rotary evaporator with a cooled trap.
- Purification: Purify the crude product by vacuum distillation to yield **2,2-Dimethylthiirane** as a colorless liquid. Caution: Distillation of this flammable liquid requires extreme care.

Application Protocol: Ring-Opening with an Amine Nucleophile

This protocol demonstrates the utility of **2,2-Dimethylthiirane** in a typical nucleophilic ring-opening reaction to form a β -aminothiol, a common structural motif in drug development.



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Sources

- 1. Study of the reactivity of thiiranes. Thiirane kagobutsu no hannosei no kenkyu (Journal Article) | ETDEWEB [osti.gov]
- 2. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 3. fishersci.com [fishersci.com]
- 4. Guidelines for Safe Laboratory Practices : NextGen Protocols [nextgen-protocols.org]
- 5. Chemical Safety – Environmental Health and Safety | Missouri S&T [ehs.mst.edu]
- 6. hmc.edu [hmc.edu]
- 7. cabrillo.edu [cabrillo.edu]
- 8. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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